

DDMAT: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-
(((Dodecylthio)carbonothioyl)thio)-
2-methylpropanoic acid

Cat. No.: B1251439

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety data and handling precautions for 2-(Dodecylsulfanylthiocarbonyl)sulfanyl-2-methylpropanoic acid, commonly known as DDMAT. The information is intended for professionals in research, scientific, and drug development fields to ensure the safe and effective use of this compound. All quantitative data has been summarized in structured tables for ease of comparison, and logical workflows are visualized using diagrams.

Chemical Identification and Properties

DDMAT is a trithiocarbonate compound widely used as a chain transfer agent in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization.^{[1][2][3]} Its chemical and physical properties are crucial for understanding its behavior and for implementing appropriate safety measures.


Property	Value	Reference
Chemical Name	2-(Dodecylsulfanylthiocarbonyl)sulfanyl-2-methylpropanoic acid	
Synonyms	S-dodecyl-S'-(a,a'-dimethyl-a"-acetic acid) trithiocarbonate, DDMAT	
CAS Number	461642-78-4	[1]
Molecular Formula	C17H32O2S3	
Molecular Weight	364.63 g/mol	
Appearance	Pale yellow solid/powder	[1][4]
Melting Point	57-63 °C	[1][4]
Storage Temperature	2-8 °C	[1]

Hazard Identification and Classification

DDMAT is classified as a hazardous substance. Understanding its specific hazards is fundamental to its safe handling. The compound is categorized under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows.

Hazard Class	Category	GHS Code	Hazard Statement
Skin Irritation	2	H315	Causes skin irritation.
Serious Eye Irritation	2A	H319	Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	3	H335	May cause respiratory irritation.

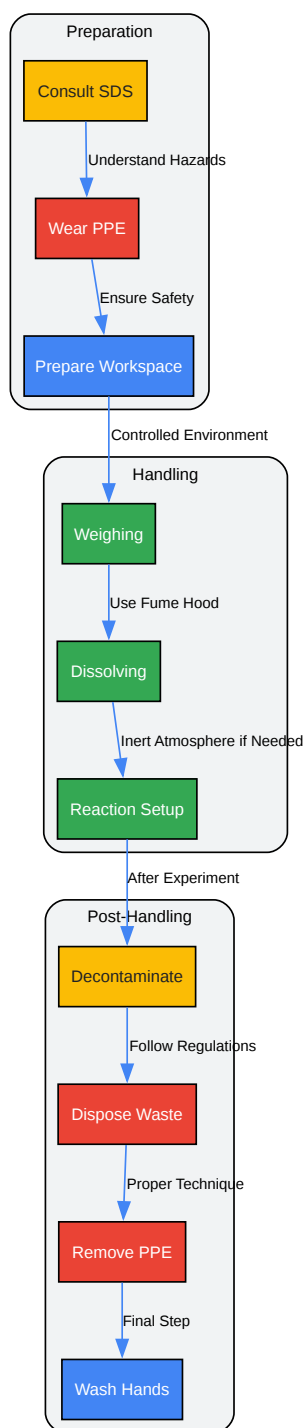
GHS Pictogram:

 alt text

Signal Word: Warning

Handling Precautions and Personal Protective Equipment (PPE)

Adherence to strict handling protocols is essential to minimize exposure and ensure a safe working environment. The following diagram outlines the standard workflow for handling DDMAT in a laboratory setting.



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Caption: Standard Operating Procedure for Handling DDMAT.

Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area. Handling should be performed in a chemical fume hood to minimize inhalation of dust.[\[5\]](#)

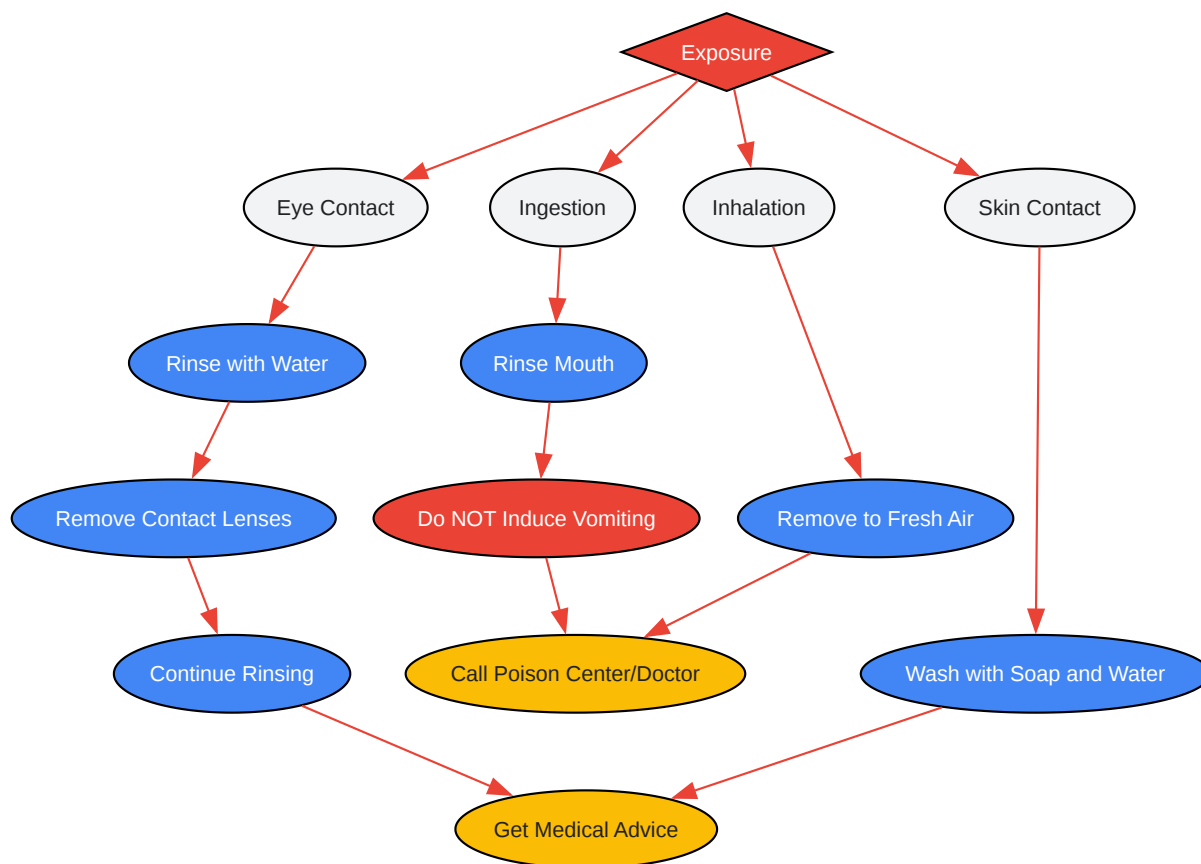
Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE when handling DDMAT.

Body Part	Protection	Specification	Reference
Hands	Protective gloves	Impervious gloves. Consult glove manufacturer for specific material compatibility.	
Eyes/Face	Eye and face protection	Safety glasses with side-shields or chemical goggles and a face shield.	
Skin	Protective clothing	Lab coat or other protective clothing to prevent skin contact.	[5]
Respiratory	Respiratory protection	If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.	

First Aid Measures

In the event of exposure to DDMAT, immediate first aid is crucial. The following diagram outlines the appropriate first aid response.



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Caption: First Aid Response to DDMAT Exposure.

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.	[5]

Storage and Disposal

Proper storage and disposal of DDMAT are critical for safety and environmental protection.

Aspect	Recommendation	Reference
Storage Conditions	Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is 2-8°C. Keep away from light.	
Incompatible Materials	Information not specified in the provided search results.	
Disposal	Dispose of contents/container to an approved waste disposal plant. Follow all federal, state, and local regulations.	

Accidental Release Measures

In the event of a spill, the following measures should be taken:

- **Personal Precautions:** Avoid breathing dust. Avoid substance contact. Ensure adequate ventilation. Evacuate the danger area and consult an expert.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.^[6]
- **Methods for Cleaning Up:** Sweep up and shovel. Keep in suitable, closed containers for disposal.^[6]

This guide is intended to provide comprehensive safety and handling information for DDMAT based on currently available data. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional and regulatory safety protocols. Always prioritize safety and handle all chemicals with care.

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